4-Chloro-3-nitrophenyl isocyanate structural information

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Compound of Interest

Compound Name:	*4-Chloro-3-nitrophenyl isocyanate*
CAS No.:	*40397-96-4*
Cat. No.:	*B1345699*

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<_ An In-depth Technical Guide to **4-Chloro-3-nitrophenyl isocyanate**_

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Chloro-3-nitrophenyl isocyanate is a highly reactive organic compound that serves as a critical building block in the synthesis of a wide range of biologically active molecules. Its unique structural features, namely the electron-withdrawing nitro group and the chloro substituent on the phenyl ring, significantly influence the reactivity of the isocyanate functional group. This guide provides a comprehensive overview of the structural information, physicochemical properties, synthesis, reactivity, applications in drug development, and safety considerations for this important chemical intermediate.

Molecular Structure and Identification

Understanding the fundamental structural and identifying characteristics of a compound is the first step in its effective application.

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Chemical Structure and Identifiers

- IUPAC Name: 1-chloro-4-isocyanato-2-nitrobenzene
- Synonyms: Isocyanic Acid 4-Chloro-3-nitrophenyl Ester, 4-Chloro-3-nitrophenylisocyanate[1][2]
- CAS Registry Number: 40397-96-4[3]
- Molecular Formula: $C_7H_3ClN_2O_3$[3]
- Molecular Weight: 198.56 g/mol [3]
- InChI: InChI=1S/C7H3ClN2O3/c8-6-2-1-5(9-4-11)3-7(6)10(12)13/h1-3H[3]
- InChIKey: ZCPHLSPLEGBTCZ-UHFFFAOYSA-N[3]
- SMILES: O=C=Nc1ccc(Cl)c([O-])c1[4]

Spectroscopic Data

Spectroscopic data is essential for the verification and characterization of the compound's structure.

1.2.1. Infrared (IR) Spectroscopy

The IR spectrum of **4-Chloro-3-nitrophenyl isocyanate** exhibits characteristic peaks that confirm the presence of its key functional groups. A very strong and sharp absorption band is expected in the region of 2250-2275 cm^{-1} which is characteristic of the isocyanate (-N=C=O) stretching vibration.[5] Other significant peaks include those corresponding to the aromatic C-H stretching, C=C ring stretching, and the asymmetric and symmetric stretching of the nitro (NO_2) group. The NIST WebBook provides a gas-phase IR spectrum for this compound.[3] An Attenuated Total Reflectance (ATR-IR) spectrum is also available, providing further confirmation of its structure.[6]

1.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR and ^{13}C NMR are powerful tools for elucidating the precise arrangement of atoms within the molecule. For **4-Chloro-3-nitrophenyl isocyanate**, the aromatic protons will appear

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as a complex multiplet in the downfield region of the ^{1}H NMR spectrum, typically between 7.0 and 8.5 ppm, due to the deshielding effects of the nitro and isocyanate groups. The ^{13}C NMR spectrum will show distinct signals for each of the seven carbon atoms, with the isocyanate carbon appearing in the range of 120-140 ppm.

1.2.3. Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **4-Chloro-3-nitrophenyl isocyanate** would show a molecular ion peak (M^+) at m/z 198, corresponding to the molecular weight of the compound.[7] The isotopic pattern of the molecular ion peak, with a significant M+2 peak at approximately one-third the intensity of the M^+ peak, would be characteristic of a molecule containing one chlorine atom.

Physicochemical Properties

The physical and chemical properties of a compound dictate its handling, storage, and reactivity.

Property	Value	Source
Appearance	White to yellow to green powder or crystals	[1][2]
Melting Point	65-69 °C	[2][8]
Boiling Point (Predicted)	306.0 ± 27.0 °C	[2]
Density (Predicted)	1.48 ± 0.1 g/cm³	[2]
Solubility	Insoluble in water, but hydrolyzes. Soluble in organic solvents like diethyl ether and benzene.[9][10]	
Moisture Sensitivity	Sensitive to moisture.[2][11]	

Synthesis and Reactivity

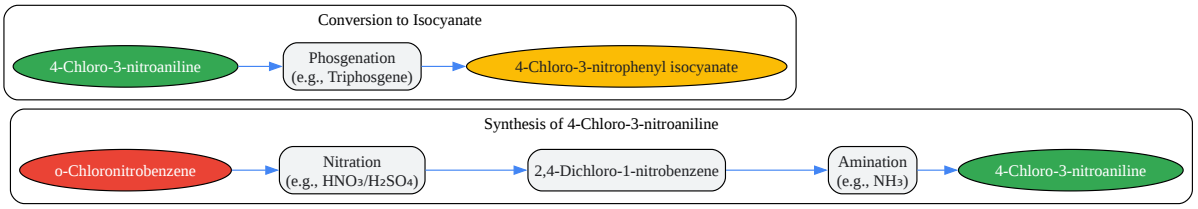
The synthesis of **4-Chloro-3-nitrophenyl isocyanate** and its subsequent reactions are central to its utility in organic chemistry.

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Synthesis

Isocyanates are typically synthesized from the corresponding primary amine. A common laboratory and industrial method for the synthesis of aryl isocyanates is the reaction of the corresponding aniline with phosgene ($COCl_2$) or a phosgene equivalent like triphosgene.[10][12][13]

General Synthetic Workflow:



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Caption: General synthetic pathway for **4-Chloro-3-nitrophenyl isocyanate**.

Reactivity

The isocyanate group (-N=C=O) is highly electrophilic and readily reacts with nucleophiles such as alcohols, amines, and water.

- Reaction with Alcohols: Forms carbamates (urethanes).
- Reaction with Amines: Forms ureas.
- Reaction with Water: Initially forms an unstable carbamic acid, which then decomposes to the corresponding amine (4-chloro-3-nitroaniline) and carbon dioxide. This is why the compound is moisture-sensitive.[11]

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The chloro and nitro groups on the aromatic ring are strong electron-withdrawing groups, which increases the electrophilicity of the isocyanate carbon, making it highly reactive.[14]

Applications in Drug Development

The unique reactivity of **4-Chloro-3-nitrophenyl isocyanate** makes it a valuable reagent in the synthesis of various pharmaceutical compounds.[14][15][16]

Kinase Inhibitors

A significant application of this compound is in the synthesis of kinase inhibitors, a class of targeted cancer therapy drugs. The isocyanate group can be used to form a urea or carbamate linkage, which is a common structural motif in many kinase inhibitors. For example, it can be a key intermediate in the synthesis of Sorafenib, a multi-kinase inhibitor used to treat certain types of cancer.[17]

Other Therapeutic Areas

Beyond oncology, this isocyanate and its derivatives are explored in the development of new treatments for other diseases. The ability to readily form stable linkages with various functional groups allows for the construction of diverse molecular scaffolds with potential therapeutic activities.[15] For instance, related nitrophenyl-containing heterocycles have shown potential as anticancer and antioxidant agents.[18] The nitro group itself is a key pharmacophore in a number of drugs.[19]

Safety and Handling

4-Chloro-3-nitrophenyl isocyanate is a hazardous substance and must be handled with appropriate safety precautions.

Hazard Identification

- GHS Pictograms:
- Hazard Statements:
  - H301 + H331: Toxic if swallowed or if inhaled.[1]

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- H302: Harmful if swallowed.[2]
- H312: Harmful in contact with skin.[2]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.[20]
- H335: May cause respiratory irritation.[1]

- Precautionary Statements:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
  - P270: Do not eat, drink or smoke when using this product.[1]
  - P271: Use only outdoors or in a well-ventilated area.[1]
  - P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth.[1]
  - P302 + P352: IF ON SKIN: Wash with plenty of water.[1]
  - P304 + P340 + P311: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor.[1]
  - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[1]
  - P405: Store locked up.[1]

Personal Protective Equipment (PPE)

When handling this compound, it is imperative to use appropriate personal protective equipment:

- Eye Protection: Chemical safety goggles or a face shield.[21]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber), and a lab coat or protective suit.[21][22]

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- Respiratory Protection: A NIOSH-approved respirator with an organic vapor cartridge is necessary, especially when working outside of a fume hood or with the solid material that may generate dust.[21][23]

Handling and Storage

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood.[21][24] Avoid generating dust. Keep away from moisture and incompatible materials such as strong oxidizing agents and strong acids.[11][21]

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[1][24] The compound is moisture-sensitive, and exposure to water will lead to its degradation.[2]

First Aid Measures

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth.[1]

- If on Skin: Wash with plenty of water.[1]

- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor.[1]

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[21]

Conclusion

4-Chloro-3-nitrophenyl isocyanate is a versatile and highly reactive chemical intermediate with significant applications in organic synthesis, particularly in the field of drug development. Its unique electronic and structural properties make it an invaluable tool for medicinal chemists. However, its hazardous nature necessitates strict adherence to safety protocols during handling and storage. A thorough understanding of its properties and reactivity is crucial for its safe and effective use in research and development.

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